

Standard operating procedure for Hydroaurantiogliocladin solution preparation.

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Compound of Interest

Compound Name: Hydroaurantiogliocladin

Cat. No.: B153767

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Standard Operating Procedure for Hydroaurantiogliocladin Solution Preparation

Scope and Applicability

This document provides a standardized procedure for the preparation of solutions of **Hydroaurantiogliocladin**, a fungal metabolite. This SOP is intended for use by researchers, scientists, and drug development professionals in a laboratory setting.

Responsibilities

It is the responsibility of the user to read and understand this SOP before performing the procedure. The user must also adhere to all applicable laboratory safety guidelines.

Materials and Equipment

- **Hydroaurantiogliocladin** (solid)
- Dimethyl sulfoxide (DMSO), analytical grade
- Vortex mixer
- Analytical balance
- Spatula

- Weighing paper or boat
- Microcentrifuge tubes or appropriate vials
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and gloves

Procedure

Preparation of Stock Solution

- Pre-weighing Preparation: Ensure the analytical balance is calibrated and level. Place a clean, empty weighing boat on the balance and tare to zero.
- Weighing **Hydroaurantiogliocladin**: Carefully weigh the desired amount of **Hydroaurantiogliocladin** powder onto the weighing boat. Record the exact weight.
- Transfer: Transfer the weighed **Hydroaurantiogliocladin** to an appropriately sized microcentrifuge tube or vial.
- Solvent Addition: Based on the desired stock concentration, calculate the required volume of DMSO. Add the calculated volume of DMSO to the tube containing the **Hydroaurantiogliocladin**. **Hydroaurantiogliocladin** is soluble in DMSO[1].
- Dissolution: Tightly cap the tube and vortex at medium speed until the solid is completely dissolved. Visually inspect the solution to ensure no solid particles remain.
- Storage: For optimal stability, it is recommended to prepare fresh solutions. If storage is necessary, store the stock solution at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months)[1]. Avoid repeated freeze-thaw cycles.

Preparation of Working Solutions

- Thawing: If the stock solution is frozen, thaw it completely at room temperature.
- Dilution: Based on the desired final concentration for the experiment, calculate the required volume of the stock solution and the appropriate diluent (e.g., cell culture medium, buffer).

- **Mixing:** Add the calculated volume of the stock solution to the diluent. Gently mix by pipetting or inverting the tube. Avoid vigorous vortexing to prevent precipitation.
- **Use:** Use the freshly prepared working solution immediately for experiments.

Safety Precautions

- Handle **Hydroaurantiogliocladin** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Wear appropriate PPE, including a lab coat, safety glasses, and gloves, at all times.
- DMSO is a penetration enhancer; avoid direct skin contact. If contact occurs, wash the affected area thoroughly with water.
- Dispose of all waste materials according to institutional guidelines for chemical waste.

Data Presentation

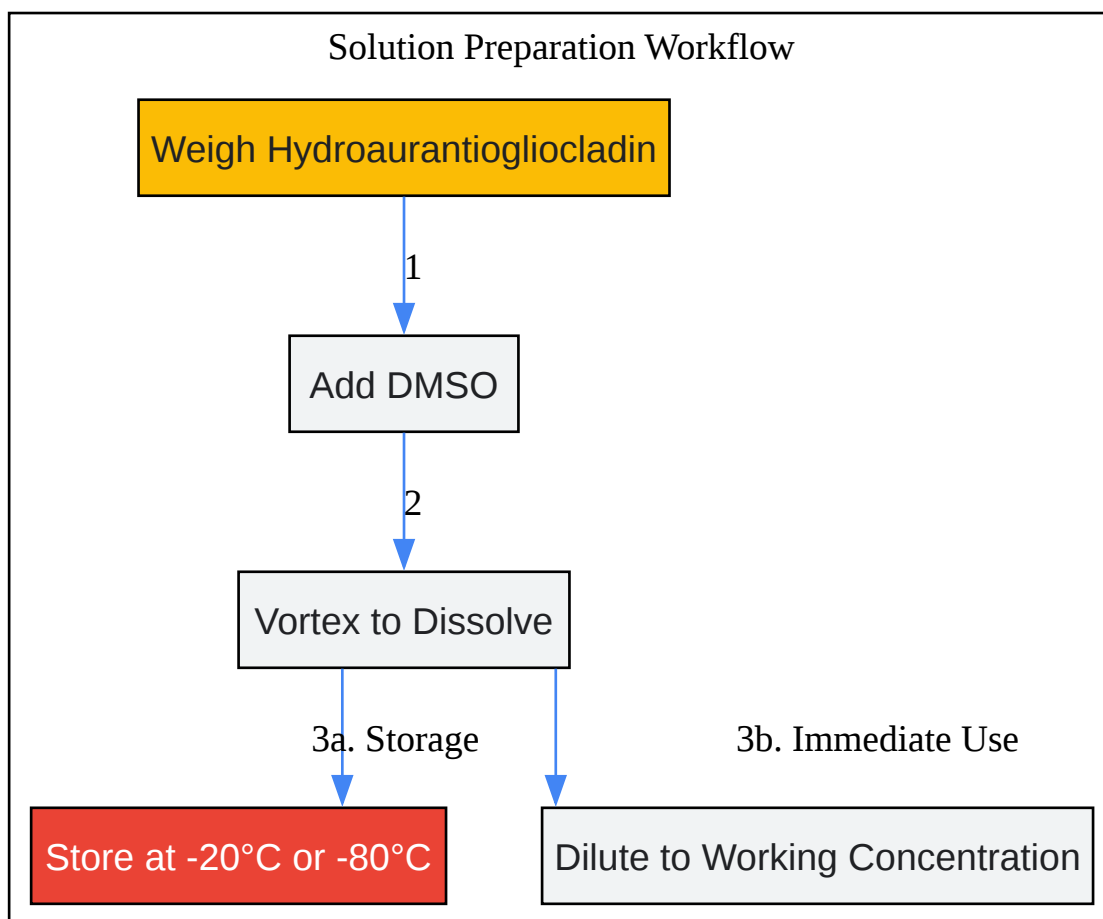
Table 1: Solubility Profile of **Hydroaurantiogliocladin**

Solvent	Solubility	Reference
Dimethyl sulfoxide (DMSO)	Soluble	[1]
Water	Data not available	-
Ethanol	Data not available	-
Methanol	Data not available	-
Chloroform	Data not available	-

Note: Quantitative solubility data in solvents other than DMSO is not readily available and should be determined experimentally.

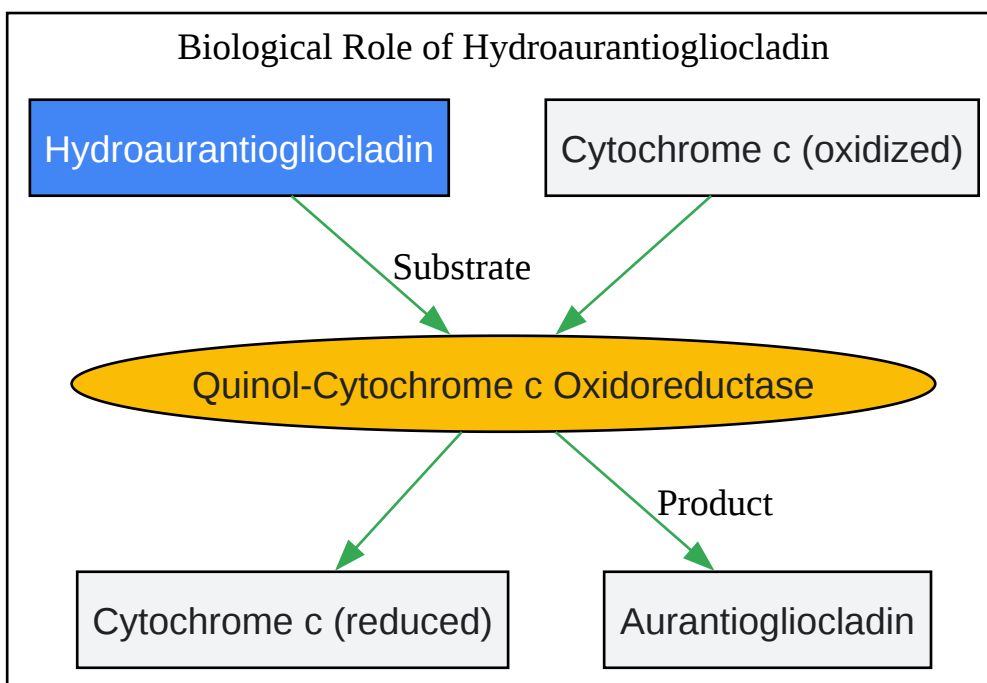
Experimental Protocols & Visualizations

The following diagrams illustrate the key experimental workflow and a known signaling pathway involving **Hydroaurantiogliocladin**.



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Caption: Workflow for **Hydroaurantiogliocladin** Solution Preparation.



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Caption: Role of **Hydroaurantiogliocladin** in the Electron Transport Chain.

Disclaimer: This document is intended for informational purposes only and is based on currently available data. Users should exercise their own judgment and perform any necessary validation for their specific applications.

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References

- 1. 美国GlpBio - Hydroaurantiogliocladin | Cas# 776-33-0 [glpbio.cn]
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